

Technical Support Center: FPI-1523 Sodium

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FPI-1523 sodium

Cat. No.: B15567163

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Disclaimer: Publicly available information regarding the solubility of **FPI-1523 sodium** in DMSO is limited. The following troubleshooting guide and FAQs are based on general principles for dissolving sodium salts of complex organic compounds in DMSO and may assist researchers in addressing potential solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is **FPI-1523 sodium**?

FPI-1523 sodium is a chemical compound with the molecular formula $C_9H_{13}N_4NaO_7S$ and CAS number 1452459-52-7.^[1] Specific details regarding its application and mechanism of action are not widely available in public literature.

Q2: I am having trouble dissolving **FPI-1523 sodium** in DMSO. What are the common causes?

Difficulty in dissolving a sodium salt like FPI-1523 in DMSO can stem from several factors:

- **Compound Purity:** Impurities in the compound can significantly affect its solubility.
- **Solvent Quality:** The presence of water or other impurities in the DMSO can alter its solvent properties. Using anhydrous, high-purity DMSO is recommended.

- **Concentration:** You may be attempting to prepare a solution that is above the compound's solubility limit in DMSO at a given temperature.
- **Temperature:** Solubility is temperature-dependent. The dissolution process may require gentle heating.
- **Equilibrium Time:** The compound may require more time to dissolve completely.

Q3: Is there any available data on the solubility of other sodium salts in DMSO?

Yes, while specific data for FPI-1523 is unavailable, the solubility of other sodium salts in DMSO has been documented. This information can provide a general reference, although direct comparison may not be accurate due to differences in molecular structure. For instance, sodium chloride has a low solubility in DMSO.^{[2][3][4]}

Troubleshooting Guide

This guide provides a systematic approach to troubleshoot solubility issues with **FPI-1523 sodium** in DMSO.

Issue 1: The compound is not dissolving completely at room temperature.

- **Initial Steps:**
 - Ensure you are using high-purity, anhydrous DMSO.
 - Vortex the solution for 1-2 minutes.
 - Allow the solution to sit at room temperature for an extended period (e.g., 10-15 minutes) with intermittent vortexing.
- **Intermediate Steps:**
 - **Sonication:** Sonicate the sample in a water bath for 5-10 minutes. This can help break up aggregates and improve dissolution.
 - **Gentle Heating:** Warm the solution in a water bath at 37°C for 10-15 minutes. Caution: Be aware of the compound's thermal stability. Overheating may cause degradation.

- Advanced Steps:
 - If the compound still does not dissolve, it is likely that you are above its solubility limit. Try preparing a lower concentration solution.

Issue 2: The compound precipitates out of solution after initial dissolution.

- Possible Causes:
 - The initial dissolution was likely aided by heating, and the compound is precipitating as it returns to room temperature (supersaturation).
 - The solution may have absorbed moisture from the air, reducing the compound's solubility.
- Solutions:
 - Store the stock solution at the temperature it was prepared at, if feasible for your experimental setup.
 - Prepare fresh solutions immediately before use.
 - Ensure the solution is stored in a tightly sealed container with desiccant to prevent moisture absorption.

Experimental Protocols

Protocol 1: General Procedure for Solubility Testing

- Preparation:
 - Weigh a precise amount of **FPI-1523 sodium** (e.g., 1 mg) into a sterile, dry microcentrifuge tube.
 - Add a small, measured volume of high-purity, anhydrous DMSO (e.g., 100 μ L) to achieve a high starting concentration.
- Dissolution Attempts:

- Vortex the tube for 2 minutes.
- Visually inspect for undissolved particles against a dark background.
- If not fully dissolved, sonicate for 10 minutes.
- If still not dissolved, gently warm the solution to 37°C for 15 minutes.
- Determining Solubility:
 - If the compound dissolves at any step, it is soluble at that concentration under those conditions.
 - If undissolved material remains, add an additional known volume of DMSO, recalculate the concentration, and repeat the dissolution steps.
 - Continue this process until the compound fully dissolves to determine the approximate solubility limit.

Quantitative Data

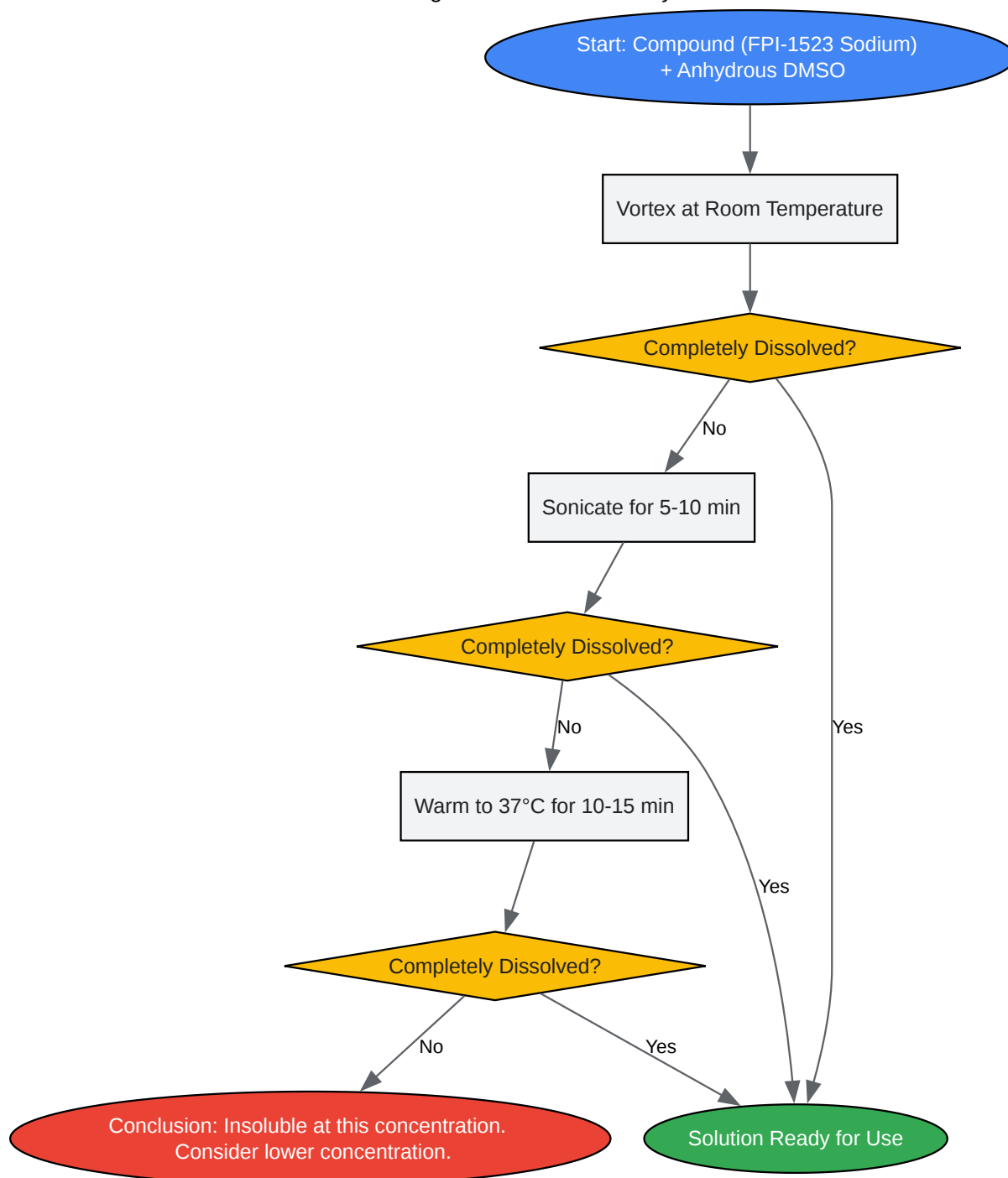
Specific quantitative solubility data for **FPI-1523 sodium** in DMSO is not publicly available. However, for context, the table below presents solubility data for some common inorganic sodium salts in DMSO.

Inorganic Salt	Solubility in DMSO (g/100g)	Temperature (°C)
Sodium Chloride	0.4	25
Sodium Cyanide	10	25
Sodium Iodide	30	25
Sodium Nitrate	20	25

This data is provided for general reference and may not be predictive of FPI-1523 sodium's solubility.[5]

Visualizations

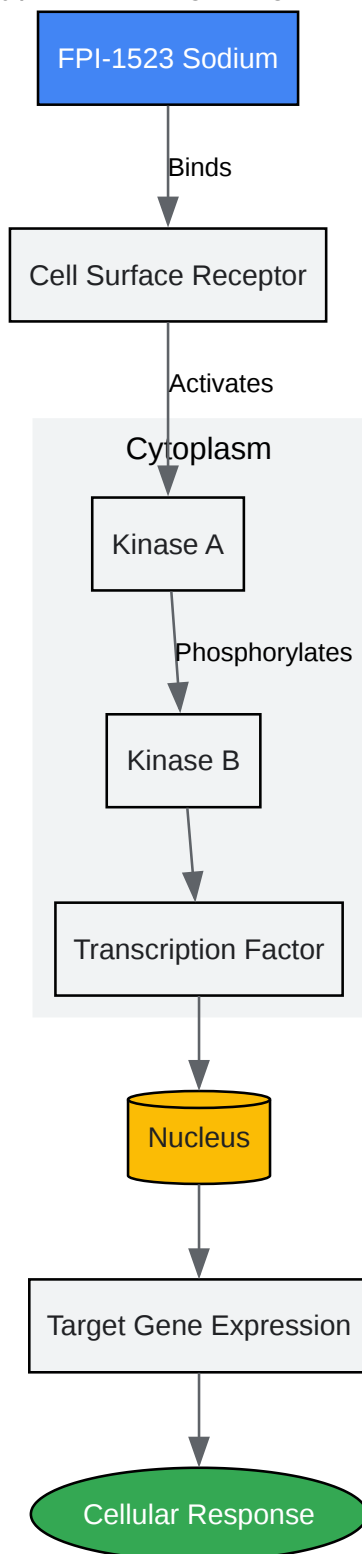
Troubleshooting Workflow for Solubility Issues



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Caption: A flowchart for troubleshooting solubility issues.

Hypothetical Signaling Pathway



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Caption: A generic signaling pathway for illustrative purposes.

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